Utilizing msigdbr Gene Sets for Single Cell Pathway Analysis (SCPA)

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Compound of Interest

Compound Name: *Scpa*

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Application Notes and Protocols for Researchers, Scientists, and Drug Development Professionals

This document provides a detailed guide on leveraging the msigdbr R package to access the Molecular Signatures Database (MSigDB) for robust pathway analysis of single-cell RNA-sequencing (scRNA-seq) data using the Single Cell Pathway Analysis (**SCPA**) package. These protocols are designed to facilitate the identification of differentially regulated pathways between cell populations, a critical step in understanding disease mechanisms and identifying potential therapeutic targets.

Introduction

Pathway analysis is a fundamental approach in genomics research to interpret high-throughput data by identifying coordinated changes in predefined sets of genes. The Molecular Signatures Database (MSigDB) is a comprehensive and widely used collection of annotated gene sets.[1][2] The msigdbr R package provides a convenient and tidy interface to access and utilize MSigDB gene sets within the R environment, supporting multiple species and various gene identifiers.[3][4][5][6][7]

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SCPA is an R package specifically designed for pathway analysis of scRNA-seq data.[8][9] It assesses changes in the multivariate distribution of a pathway's gene expression across different conditions, offering a powerful alternative to traditional enrichment analysis methods.[8][9][10] By combining msigdbr with **SCPA**, researchers can perform sophisticated pathway analyses on their single-cell data, gaining deeper insights into the biological processes at play.

Data Presentation: Quantitative Summary of SCPA Output

The primary output of an **SCPA** analysis is a table detailing the statistical significance of pathway alterations between two cell populations. The key metrics to consider are the p-value, adjusted p-value (adjPval), and the q-value (qval).[10] The q-value is the recommended primary metric for interpreting pathway differences, with a higher q-value indicating a larger difference between conditions.[10][11] If only two samples are compared, a fold change (FC) enrichment score is also calculated.[10][11]

Below are example tables summarizing the quantitative output from an **SCPA** analysis comparing two hypothetical cell populations (e.g., "Treated" vs. "Control").

Table 1: Top 10 Differentially Upregulated Pathways in Treated vs. Control

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Pathway Name	P-value	Adjusted P-value	q-value	Fold Change
HALLMARK_INFLAMMATORY_RESPONSE	1.25E-85	6.25E-84	9.20	25.43
HALLMARK_TNFA_SIGNALING_VIA_NFKB	3.40E-78	1.70E-76	8.77	22.19
HALLMARK_IL6_JAK_STAT3_SIGNALING	8.12E-72	4.06E-70	8.39	19.87
HALLMARK_INTERFERON_GAMMA_RESPONSE	2.50E-65	1.25E-63	7.90	18.05
HALLMARK_APOPTOSIS	7.70E-60	3.85E-58	7.41	16.54
HALLMARK_P53_PATHWAY	1.90E-55	9.50E-54	6.92	15.23
HALLMARK_HYPOXIA	4.60E-51	2.30E-49	6.43	14.11
HALLMARK_COMPLEMENT	1.10E-46	5.50E-45	5.94	13.08
HALLMARK_KRAS_SIGNALING_UP	2.70E-42	1.35E-40	5.45	12.12
HALLMARK_TGF_BETA_SIGNALING	6.50E-38	3.25E-36	4.96	11.23

Table 2: Top 10 Differentially Downregulated Pathways in Treated vs. Control

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Pathway Name	P-value	Adjusted P-value	q-value	Fold Change
HALLMARK_MYC_TARGETS_V1	5.79E-101	2.89E-99	9.93	-87.81
HALLMARK_E2F_TARGETS	4.52E-82	2.26E-80	8.92	-31.37
HALLMARK_G2M_CHECKPOINT	4.08E-79	2.04E-77	8.76	-28.21
HALLMARK_OXIDATIVE_PHOSPHORYLATION	1.06E-89	5.31E-88	9.34	-47.99
HALLMARK_MTORC1_SIGNALING	7.53E-93	3.77E-91	9.51	-45.83
HALLMARK_DNA_REPAIR	9.21E-75	4.61E-73	8.54	-25.67
HALLMARK_FATTY_ACID_METABOLISM	2.15E-70	1.08E-68	8.21	-23.45
HALLMARK_CHOLESTEROL_HOMEOSTASIS	5.00E-66	2.50E-64	7.88	-21.78
HALLMARK_GLYCOLYSIS	1.16E-61	5.80E-60	7.55	-20.32
HALLMARK_PEROXISOME	2.70E-57	1.35E-55	7.22	-19.01

Experimental Protocols

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This section provides a step-by-step guide for performing pathway analysis on a Seurat object using msigdbr and **SCPA**.

Installation of Necessary R Packages

First, ensure that all the required R packages are installed.

Loading Libraries and Data

Load the necessary libraries and your Seurat object containing the single-cell data.

Retrieving Gene Sets using msigdbr

The msigdbr package allows for the flexible retrieval of gene sets from various MSigDB collections.[3][5][6] The most commonly used collection for general pathway analysis is the Hallmark gene set collection.[2]

You can also retrieve other collections by specifying the category and subcategory arguments. To see all available collections and species, you can use msigdbr_collections() and msigdbr_show_species().[4][6]

Performing Pathway Analysis with compare_seurat

The compare_seurat function in the **SCPA** package allows for direct comparison of pathways between different cell populations within a Seurat object.[12][13][14]

The compare_seurat function has several parameters to customize the analysis, such as downsample to control the number of cells per group and min_genes or max_genes to filter pathways based on the number of genes.[13][14]

Visualizing the Results

Visualizing the results is crucial for interpretation. A simple way to visualize the overall pattern of pathway changes is to create a rank plot of the q-values. The plot_rank function in **SCPA** can be used for this purpose.

For a more detailed view, a heatmap can be generated to show the q-values of multiple comparisons.[10]

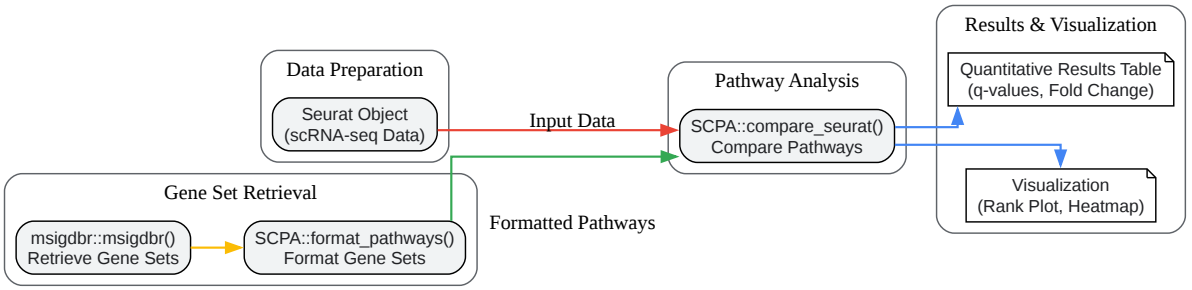
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Diagrams

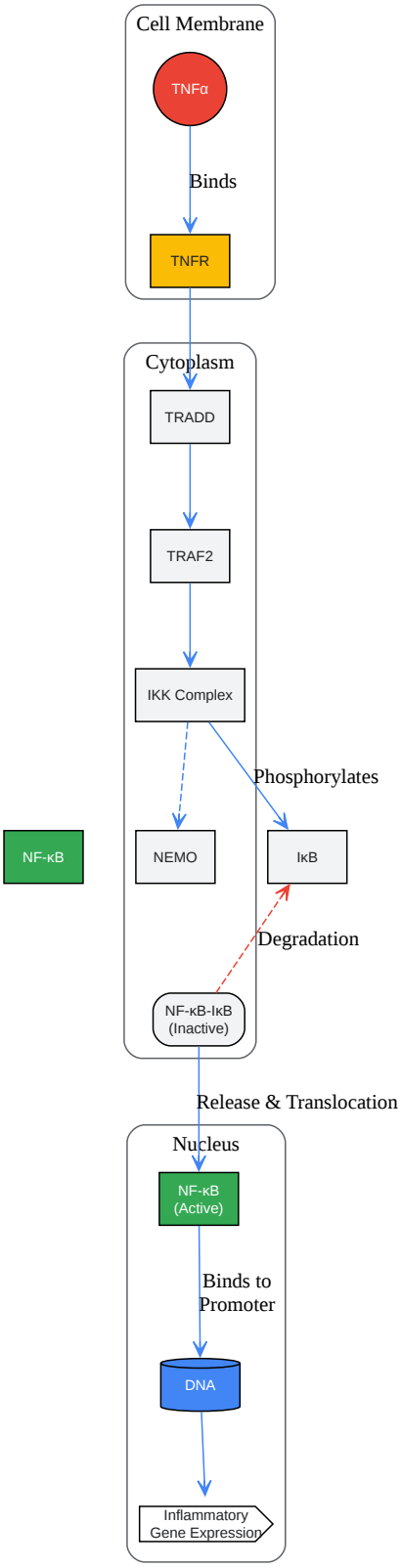
Experimental Workflow

The following diagram illustrates the overall workflow for using msigdbr with **SCPA** for pathway analysis of scRNA-seq data.

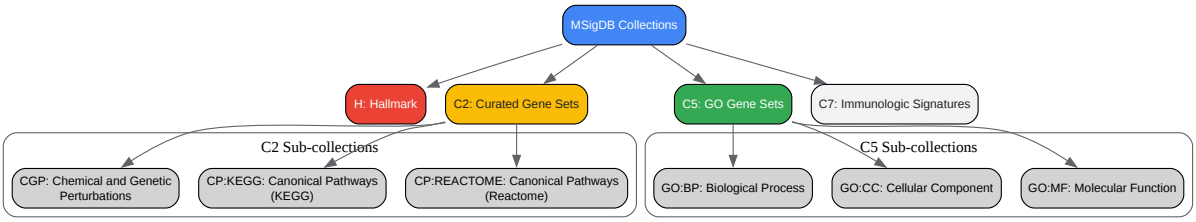
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